

Potential Custom Synthesis Manufacturers & Suppliers

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Compound Focus: 4-Hexen-3-one

CAS No.: 50396-87-7

Cat. No.: S3317472

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Company	Custom Service Mentioned	Notes / Evidence from Search Results
BOC Sciences [1]	Yes	Offers "custom synthesis of those chemicals not in stock"; positioned as supplier to pharmaceutical industry [1] [2].
Robinson Brothers [2]	Yes	An "award-winning chemical manufacturer" with expertise in "custom synthesis, contract manufacture and process optimisation" [2].
Endeavour Speciality Chemicals [2]	Yes	Offers "custom synthesis and contract manufacturing services" at their UK site [2].
Beijing LYS Chemicals Co., Ltd. [2]	Yes	States they "custom manufacture new products according to customers' needs" [2].
Zhishang Chemical [3]	Unclear	Presents as a manufacturer; offers "professional technical support and customized services," though exact nature of customization is not specified [3].
Synerzine [2]	Unclear	As a flavor/fragrance supplier, they provide "customization," but it's unclear if this extends to custom chemical synthesis

Company	Custom Service Mentioned	Notes / Evidence from Search Results
		[2].

Experimental Protocol: Synthesis via Catalytic Dehydration

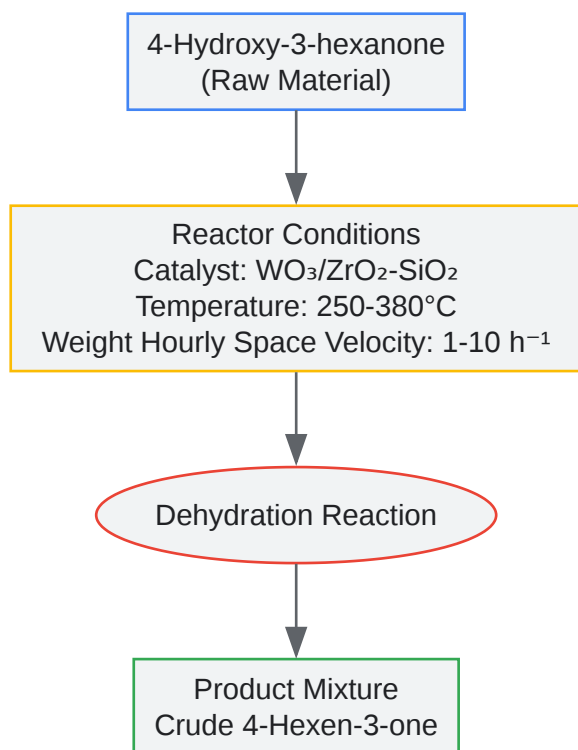
The most detailed synthetic method found is from a patent for the catalytic dehydration of 4-hydroxy-3-hexanone. The core of this method is summarized below [4].

Catalyst Preparation ($\text{WO}_3/\text{ZrO}_2\text{-SiO}_2$)

- **Preparation of Mesoporous Carrier:** Dissolve a zirconium source (e.g., $\text{Zr}(\text{NO}_3)_4$) in deionized water. Add a surfactant (e.g., cetyltrimethylammonium bromide, CTAB) and stir until dissolved [4].
- **Precipitation & Ageing:** Add a silicon source (e.g., tetraethoxysilane) to the mixture. Under vigorous stirring, adjust the pH to 10 using a strong aqueous base to precipitate the carrier. Continue stirring for 2 hours, then age at room temperature for 12 hours [4].
- **Washing and Drying:** Filter the solid, wash with deionized water, and dry [4].
- **Impregnation & Calcination:** Impregnate the $\text{ZrO}_2\text{-SiO}_2$ carrier with a solution of a tungsten source (e.g., ammonium tungstate). Dry the material and then calcine it at 500-700°C for 5-10 hours to produce the final $\text{WO}_3/\text{ZrO}_2\text{-SiO}_2$ catalyst [4].

Dehydration Reaction Workflow

The following diagram illustrates the key stages of the catalytic dehydration process:



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This process, as reported in the patent, can achieve a 4-hydroxy-3-hexanone conversion of **99.1%** with a selectivity for **4-hexen-3-one** of **96.5%** under optimized conditions (300°C, WHSV of 5 h⁻¹) [4].

Physical & Chemical Properties

For accurate identification and quality control during synthesis, the table below consolidates key physicochemical data from suppliers and databases [1] [5] [6].

Property	Value	Source / Context
CAS Number	2497-21-4	Universal identifier [1] [2] [6].
Molecular Formula	C ₆ H ₁₀ O	[1] [6]
Molecular Weight	98.14 g/mol - 98.16 g/mol	[1] [6]

Property	Value	Source / Context
Appearance	Colourless to pale yellow liquid	[1] [6]
Boiling Point	135-137 °C	Lit. values from suppliers [1] [5] [6].
Density	0.829 - 0.858 g/cm ³	Varies between sources; 0.829 g/cm ³ [1], 0.858 g/mL [5].
Refractive Index (n ²⁰ /D)	1.4400 - 1.44	Lit. values from suppliers [5] [6].
Flash Point	34 °C (closed cup)	Flammable liquid classification [5] [6].
Assay/Purity	≥92% to 99%	Common commercial grades are 95% and 98% [1] [3] [5].

Applications in Research & Development

4-Hexen-3-one serves as a versatile intermediate and ingredient in several fields, which can help guide research objectives [1] [7] [3]:

- **Flavor and Fragrance Industry:** Primarily used as a flavoring agent and fragrance ingredient. Its aroma is described as "green, grassy, and slightly fruity," making it useful for creating apple, banana, and fresh notes in food flavors and perfumery [2] [3] [5].
- **Pharmaceutical Intermediates:** Serves as a key building block in organic synthesis for producing pharmaceuticals, including anti-inflammatory and antimicrobial agents. Its active functional groups allow for structural modifications to create complex molecules [1] [7] [3].
- **Agrochemical Intermediates:** Used in the synthesis of herbicides and fungicides. The unsaturated ketone structure can be derivatized to enhance biological activity against plant pathogens and pests [7] [3].
- **Material Science:** Investigated as a monomer or building block for advanced polymers. The carbon-carbon double bond allows for copolymerization, potentially leading to materials with improved durability, heat resistance, or functional properties for coatings and adhesives [7] [3].

Handling and Safety Considerations

- **Storage:** Store in a flammable storage area, preferably under an inert atmosphere (packed on inactive gas) [1] [6].
- **Hazard Classification:** Classified as a **Flam. Liq. 3**, among other hazards like skin and eye irritation. Target organ is listed as the respiratory system [5].
- **Personal Protective Equipment (PPE):** Recommended PPE includes eyeshields, faceshields, gloves, and an appropriate respirator filter [5].

References and Further Information

For more detailed information, you can refer to the primary sources cited in this document, which include:

- **Google Patents:** For the detailed synthesis patent (CN103030541A) [4].
- **Supplier Websites:** Such as BOC Sciences [1], Sigma-Aldrich [5], and FUJIFILM Wako [6] for specification sheets and analytical data.
- **Industry Databases:** The Good Scents Company [2] provides a comprehensive overview of suppliers and applications.

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